

Essential Safety and Operational Guide for 1,3-Dichloro-3-methylbutane

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Compound of Interest

Compound Name: 1,3-Dichloro-3-methylbutane

Cat. No.: B052916

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Disclaimer: 1,3-Dichloro-3-methylbutane (CAS RN: 624-96-4) is a specialty chemical with limited available safety data. This guide is based on general principles for handling halogenated alkanes and the available information. It is imperative that a comprehensive, substance-specific risk assessment be conducted by qualified personnel before any handling, storage, or disposal of this compound.

Immediate Safety and Logistical Information

This document provides crucial safety protocols and logistical plans for the handling and disposal of **1,3-Dichloro-3-methylbutane**, tailored for researchers, scientists, and drug development professionals. Due to the limited availability of a comprehensive Safety Data Sheet (SDS), a conservative approach based on the known hazards of similar chlorinated hydrocarbons is mandated. This substance should be treated as hazardous.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **1,3-Dichloro-3-methylbutane**.

Property	Value	Source
CAS Number	624-96-4	[1] [2] [3]
Molecular Formula	C ₅ H ₁₀ Cl ₂	[1] [2] [3]
Molecular Weight	141.04 g/mol	[1] [4]
Boiling Point	145.5 - 149.59 °C	[1] [5]
Flash Point	36.4 °C	[1] [5]
Density	1.053 - 1.0718 g/cm ³	[1] [5]
GHS Hazard	Warning: Harmful if swallowed. Irritant.	[4]

Personal Protective Equipment (PPE) Protocol

Given the potential for skin and eye irritation, as well as toxicity upon ingestion, a stringent PPE protocol is required. The level of PPE should be determined by a site-specific risk assessment, considering the nature and scale of the experiment.

Task	Required Personal Protective Equipment
Low-Energy Operations (e.g., weighing, preparing solutions in a fume hood)	Gloves: Double-gloving with nitrile gloves. Body Protection: Standard laboratory coat. Eye Protection: Safety goggles or a face shield. Respiratory Protection: Work within a certified chemical fume hood.
High-Energy Operations or Risk of Aerosolization (e.g., sonication, vortexing, potential for spills)	Gloves: Double-gloving with nitrile gloves. Body Protection: Chemical-resistant apron over a lab coat or a disposable gown. Eye Protection: Chemical splash goggles and a full-face shield. Respiratory Protection: A half-face or full-face respirator with appropriate cartridges for organic vapors may be necessary if not working in a fume hood.

Experimental Protocols

Standard Operating Procedure for Handling 1,3-Dichloro-3-methylbutane

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Gather all necessary PPE as outlined in the table above.
 - Have a spill kit readily available. The kit should contain absorbent materials suitable for organic solvents.
 - Locate the nearest safety shower and eyewash station and confirm they are accessible.
- Handling:
 - Conduct all manipulations of **1,3-Dichloro-3-methylbutane** within a chemical fume hood to minimize inhalation exposure.
 - Use compatible labware (e.g., glass, PTFE).
 - Avoid contact with skin and eyes. If contact occurs, follow the first aid procedures outlined below.
 - Keep containers tightly closed when not in use to prevent the release of vapors.
- Spill Cleanup:
 - Evacuate the immediate area in case of a large spill.
 - For small spills, wear appropriate PPE and absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

- Ventilate the area and wash the spill site after material pickup is complete.

First Aid Procedures

Exposure Route	First Aid Measures
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention and show the container or label.[2]

Disposal Plan

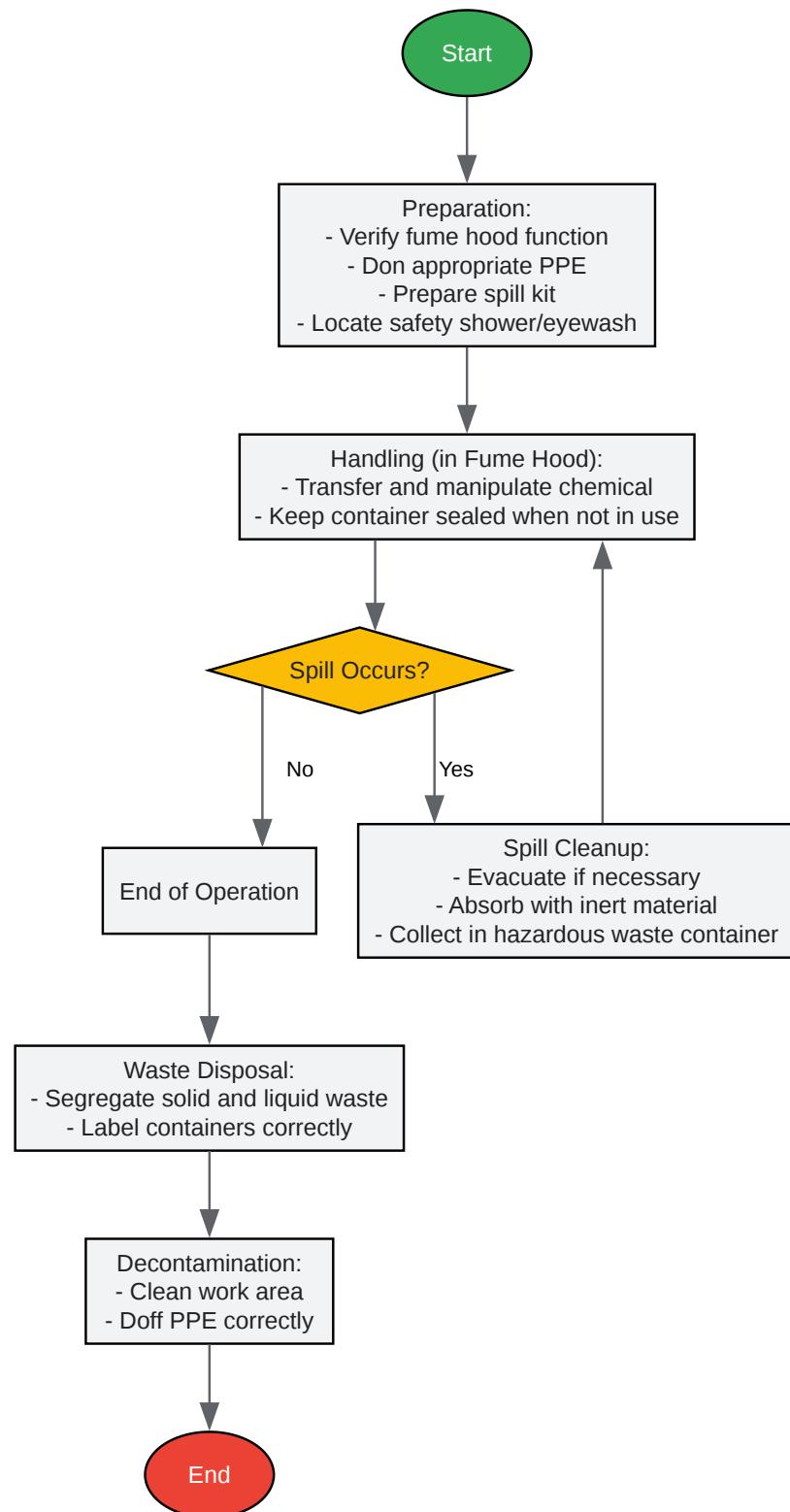
All waste containing **1,3-Dichloro-3-methylbutane** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Waste(Contaminated PPE, absorbent materials, etc.)	<ul style="list-style-type: none">- Place in a labeled, sealed, and puncture-resistant container.- Label as "Hazardous Waste" with the full chemical name.- Store in a designated satellite accumulation area.- Arrange for pickup by certified hazardous waste personnel.
Liquid Waste(Solutions containing the compound)	<ul style="list-style-type: none">- Collect in a designated "Halogenated Organic Waste" container.- The container must be compatible with the solvents used, have a secure screw-top cap, and be properly labeled with the full chemical name and approximate concentrations of all components.

Visual Workflow

The following diagram illustrates the standard operating procedure for handling **1,3-Dichloro-3-methylbutane**.

Standard Operating Procedure for 1,3-Dichloro-3-methylbutane

[Click to download full resolution via product page](#)Caption: Workflow for handling **1,3-Dichloro-3-methylbutane**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1,3-Dichloro-3-methylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052916#personal-protective-equipment-for-handling-1-3-dichloro-3-methylbutane]

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